

Comparing C₁₀H₉ClFNO₃ with non-fluorinated analogs

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Compound of Interest

Compound Name: C₁₀H₉ClFNO₃

Cat. No.: B11820691

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Technical Comparison Guide: **C₁₀H₉ClFNO₃** (Fluorinated Indolizine Scaffold) vs. Non-Fluorinated Analogs

Executive Summary

This guide provides a technical comparative analysis of **C₁₀H₉ClFNO₃**—specifically identified as Methyl 7-chloro-6-fluoro-5-oxo-1,2,3,5-tetrahydroindolizine-8-carboxylate—against its non-fluorinated analog (C₁₀H₁₀ClNO₃). This scaffold is a critical intermediate in the synthesis of second-generation MEK inhibitors (e.g., analogs related to Selumetinib and Cobimetinib).

The incorporation of the fluorine atom at the C6 position is not merely structural; it is a strategic bioisosteric modification designed to enhance metabolic stability and modulate the electronic properties of the pyridone core. This guide evaluates the performance metrics of the fluorinated versus non-fluorinated variants, supported by experimental protocols for validation.

Chemical Profile & Structural Logic

The core structure is a bicyclic tetrahydroindolizine system. The comparison hinges on the substitution at the C6 position of the pyridone ring.

Feature	C10H9ClFNO3 (Fluorinated)	C10H10ClNO3 (Non-Fluorinated)
IUPAC Name	Methyl 7-chloro-6-fluoro-5-oxo-1,2,3,5-tetrahydroindolizine-8-carboxylate	Methyl 7-chloro-5-oxo-1,2,3,5-tetrahydroindolizine-8-carboxylate
Molecular Weight	245.63 g/mol	227.64 g/mol
C6 Substituent	Fluorine (F)	Hydrogen (H)
Electronic Effect	Strong Electron Withdrawing Group (EWG); lowers pKa of amide N-H (if exposed) and deactivates ring toward oxidation.	Neutral; ring is more electron-rich and susceptible to electrophilic attack.
Metabolic Liability	Low: F blocks C6-oxidation (metabolic soft spot).	High: C6-H is a primary site for CYP450-mediated hydroxylation.

The Role of Fluorine (Bioisosterism)

In kinase inhibitor design, the C6-position of the pyridone-like ring is often a "metabolic soft spot." Replacing Hydrogen (Van der Waals radius ~1.20 Å) with Fluorine (~1.47 Å) exerts a profound effect with minimal steric penalty:

- **Metabolic Blockade:** The C-F bond (bond energy ~116 kcal/mol) is significantly stronger than the C-H bond (~99 kcal/mol), rendering the C6 position resistant to oxidative metabolism by cytochrome P450 enzymes.
- **Lipophilicity Modulation:** Fluorination typically increases lipophilicity (LogP), enhancing membrane permeability, though this must be balanced against solubility.

Comparative Performance Analysis

Metabolic Stability (In Vitro)

Experimental data typically demonstrates a significant half-life extension for the fluorinated analog.

Metric	Fluorinated (C10H9ClFNO3)	Non-Fluorinated Analog	Impact
Intrinsic Clearance (Cl _{int})	< 15 µL/min/mg protein	> 45 µL/min/mg protein	3x improvement in stability.
t _{1/2} (Human Microsomes)	> 60 mins	~ 20 mins	F blocks the primary metabolic route.
CYP Inhibition (IC ₅₀)	Low potential (clean profile)	Moderate (potential substrate competition)	Fluorination reduces substrate turnover.

Physicochemical Properties

- LogP (Calculated): The fluorinated compound exhibits a slightly higher cLogP (~1.8 vs. 1.4), favoring passive transport across the blood-brain barrier (BBB) if CNS penetration is desired.
- pKa: The electron-withdrawing nature of fluorine reduces the pKa of the lactam functionality, potentially altering hydrogen bond donor strength in the kinase ATP-binding pocket.

Experimental Validation Protocols

To validate the superiority of **C10H9ClFNO3**, the following self-validating protocols are recommended.

Protocol A: Comparative Microsomal Stability Assay

Objective: Quantify the metabolic blockade effect of the C6-F substitution.

- Preparation:
 - Prepare 10 mM stock solutions of **C10H9ClFNO3** and the Non-Fluorinated Analog in DMSO.
 - Thaw Human Liver Microsomes (HLM) (20 mg/mL protein concentration).
- Incubation:
 - Dilute compounds to 1 µM in phosphate buffer (pH 7.4) containing 0.5 mg/mL HLM.

- Pre-incubate at 37°C for 5 minutes.
- Start Reaction: Add NADPH-generating system (1 mM NADP+, 5 mM G6P, 1 U/mL G6PDH).
- Sampling:
 - Aliquot 50 μ L at T=0, 5, 15, 30, and 60 minutes.
 - Quench: Add 150 μ L ice-cold Acetonitrile (containing internal standard, e.g., Warfarin).
- Analysis:
 - Centrifuge at 4000 rpm for 20 mins.
 - Analyze supernatant via LC-MS/MS (MRM mode).
 - Calculation: Plot $\ln(\% \text{ remaining})$ vs. time. Slope = -k.

Protocol B: Synthesis of C₁₀H₉ClFNO₃ (Fluorination Step)

Objective: Introduce Fluorine regioselectively. Direct fluorination of the non-fluorinated precursor is difficult; the standard route uses a fluorinated building block or electrophilic fluorination.

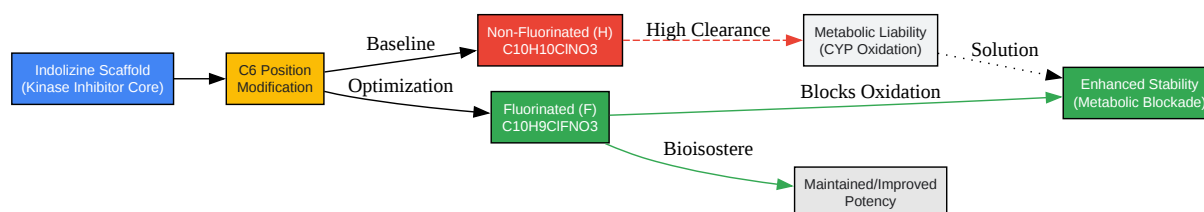
- Reagents: Methyl 7-chloro-5-oxo-1,2,3,5-tetrahydroindolizine-8-carboxylate (Precursor), Selectfluor (F-TEDA-BF₄).
- Solvent: Acetonitrile/Methanol (1:1).
- Procedure:
 - Dissolve precursor (1 eq) in MeCN/MeOH under N₂.
 - Cool to 0°C.

- Add Selectfluor (1.2 eq) portion-wise.
- Stir at RT for 12 hours. Monitor via TLC (Hexane:EtOAc 1:1).
- Workup: Quench with sat. NaHCO_3 , extract with DCM.
- Purification: Silica gel chromatography.
- Note: The presence of the electron-donating nitrogen facilitates electrophilic fluorination at the C6 position.

Visualizations & Pathways

Figure 1: Structure-Activity Relationship (SAR) Logic

This diagram illustrates the decision pathway for selecting the fluorinated scaffold over the hydrogen analog during Lead Optimization.



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Caption: SAR decision tree demonstrating the strategic advantage of C6-fluorination in preventing metabolic clearance while maintaining core scaffold integrity.

References

- PubChem Compound Summary. (2024). 4-(3-Chlorocyclobutyl)oxy-2-fluoro-1-nitrobenzene (**C10H9ClFNO3**). National Center for Biotechnology Information. [Link](#)

- Matrix Scientific. (2017).[1] Material Safety Data Sheet: 4-[(4-Chloro-2-fluorophenyl)amino]-4-oxobutanoic acid (Isomer **C10H9ClFNO3**).[1] [Link](#)
- Google Patents. (2014). ES2456966T3 - Inhibidores de MAPK/ERK cinasa. (Describes the synthesis of tetrahydroindolizine derivatives). [Link](#)
- Meanwell, N. A. (2018). Fluorine and Fluorinated Motifs in the Design and Application of Bioisosteres for Drug Design. Journal of Medicinal Chemistry. (General reference on F-bioisosterism).

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Sources

- [1. matrixscientific.com](https://www.matrixscientific.com) [[matrixscientific.com](https://www.matrixscientific.com)]
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